

Safeguarding Your Research: A Guide to Handling 3'-Bromopropiophenone

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Compound of Interest

Compound Name: 3'-Bromopropiophenone

Cat. No.: B130256

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **3'-Bromopropiophenone**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

3'-Bromopropiophenone is a compound utilized in various organic synthesis applications.^[1] While a valuable reagent, it presents hazards that necessitate careful handling and the consistent use of personal protective equipment (PPE).^{[2][3]} This guide outlines the necessary precautions, operational procedures, and disposal protocols to mitigate risks.

Hazard Identification and Personal Protective Equipment

3'-Bromopropiophenone is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Goggles (European standard - EN 166) or OSHA-approved safety glasses.[2][4]	To prevent eye contact which can cause serious irritation.[2][3]
Hand Protection	Protective, chemical-resistant gloves.	To avoid skin contact which can cause irritation.[2][4]
Skin and Body Protection	Laboratory coat and close-toed footwear.[3] Wear appropriate protective clothing to prevent skin exposure.[2][4]	To minimize the risk of accidental skin contact.
Respiratory Protection	Generally not required under normal laboratory use with adequate ventilation.[2][5] For large-scale operations or in case of emergency, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[2][4]	To prevent respiratory tract irritation from dust or vapors.[3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3'-Bromopropiophenone** is crucial for safety. The following step-by-step plan details the procedures for receiving, storing, handling, and disposing of this chemical.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the supplier's label and hazard warnings are intact and legible.
- Verify that the Safety Data Sheet (SDS) is readily accessible.

2. Storage:

- Store in a dry, cool, and well-ventilated area.[2]
- Keep the container tightly closed to prevent the ingress of moisture and contamination.[2]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[5]

3. Handling and Use:

- All handling of **3'-Bromopropiophenone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and a safety shower are in close proximity to the workstation.[2]
- Avoid direct contact with skin and eyes.[2] Do not breathe in dust.[2]
- Ground and bond containers when transferring material to prevent static discharge.
- After handling, wash hands and any exposed skin thoroughly.[3][5]

4. Spill Management:

- In the event of a spill, evacuate unprotected personnel from the area.
- Ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- For small spills, absorb the material with an inert substance (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[3]
- Prevent the spill from entering drains or waterways.

5. Disposal:

- Dispose of waste material and empty containers in accordance with local, regional, and national regulations.[4]
- The disposal must be carried out by a licensed waste disposal company.[2]

- Do not mix with other waste streams unless explicitly permitted.

Quantitative Data Summary

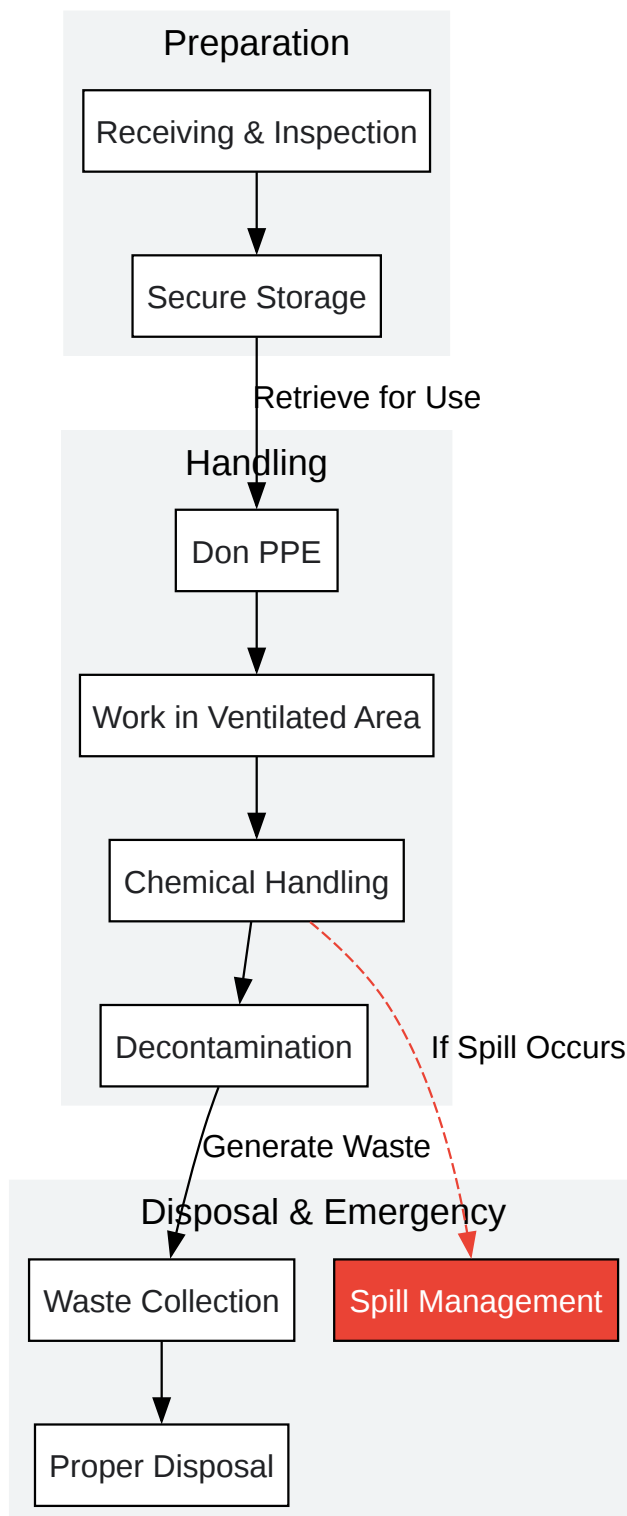
The following table summarizes key quantitative data for **3'-Bromopropiophenone**.

Property	Value
CAS Number	19829-31-3[2]
Molecular Formula	C9H9BrO[2]
Molecular Weight	213.07 g/mol [5]
Appearance	Off-white to pale cream solid[2][6]
Odor	Odorless[2]
Melting Point	35.0 - 45.0 °C[6]
Specific Gravity	1.400[5]

Workflow for Safe Handling

The following diagram illustrates the logical flow of procedures for safely managing **3'-Bromopropiophenone** within a laboratory setting.

Workflow for Safe Handling of 3'-Bromopropiophenone

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